

Application Notes and Protocols for Reconstitution of Lyophilized Panobinostat-d4

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Compound of Interest

Compound Name: *Panobinostat-d4*

Cat. No.: *B10822103*

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Introduction

Panobinostat is a potent pan-histone deacetylase (HDAC) inhibitor that has shown significant anti-tumor activity in preclinical and clinical studies.^[1] **Panobinostat-d4**, a deuterated version of Panobinostat, serves as an internal standard for its quantification in biological samples by mass spectrometry. This document provides detailed protocols for the reconstitution of lyophilized **Panobinostat-d4**, ensuring accurate and reproducible results in downstream experiments.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Panobinostat-d4** is provided below. These properties are essential for accurate stock solution preparation and experimental design.

Property	Value	Source
Molecular Formula	C21H19D4N3O2	[2] [3]
Molecular Weight	353.45 g/mol (free base)	[2] [3]
Molecular Weight (HCl salt)	389.9 g/mol	[4]
Appearance	Crystalline solid	[5]
Purity	≥98%	[1] [5]

Solubility Specifications

The solubility of **Panobinostat-d4** in various solvents is a critical factor for successful reconstitution. The following table summarizes its solubility characteristics.

Solvent	Solubility	Source
DMSO	Soluble	[4]
Methanol	Soluble	[4]
Ethanol	~3.3 mg/mL (for Panobinostat)	[5]
Dimethylformamide (DMF)	~50 mg/mL (for Panobinostat)	[5]
Aqueous Buffers	Sparingly soluble	[5]

For maximum solubility in aqueous buffers, it is recommended to first dissolve Panobinostat in DMF and then dilute with the aqueous buffer of choice.[\[5\]](#) A 1:3 solution of DMF:PBS (pH 7.2) yields a solubility of approximately 0.1 mg/mL for Panobinostat.[\[5\]](#)

Reconstitution Protocol

This protocol outlines the steps for reconstituting lyophilized **Panobinostat-d4** to prepare a stock solution.

Materials:

- Lyophilized **Panobinostat-d4** vial

- Anhydrous DMSO (or other suitable organic solvent)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibrate:** Allow the vial of lyophilized **Panobinostat-d4** and the solvent to equilibrate to room temperature before opening.
- **Centrifuge:** Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- **Solvent Addition:** Carefully add the calculated volume of the appropriate solvent (e.g., DMSO) to the vial to achieve the desired stock concentration.
- **Dissolution:** Gently vortex or sonicate the vial to ensure complete dissolution of the powder. To enhance solubility, the tube can be warmed to 37°C and sonicated for a short period.^[4]
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.

Stock Solution Preparation Table

The following table provides the required solvent volumes to prepare stock solutions of various concentrations from 1 mg of **Panobinostat-d4** (HCl salt, MW: 389.9 g/mol).

Desired Concentration	Volume of Solvent to Add to 1 mg
10 mM	256.5 µL
5 mM	513 µL
1 mM	2.56 mL

Storage and Stability

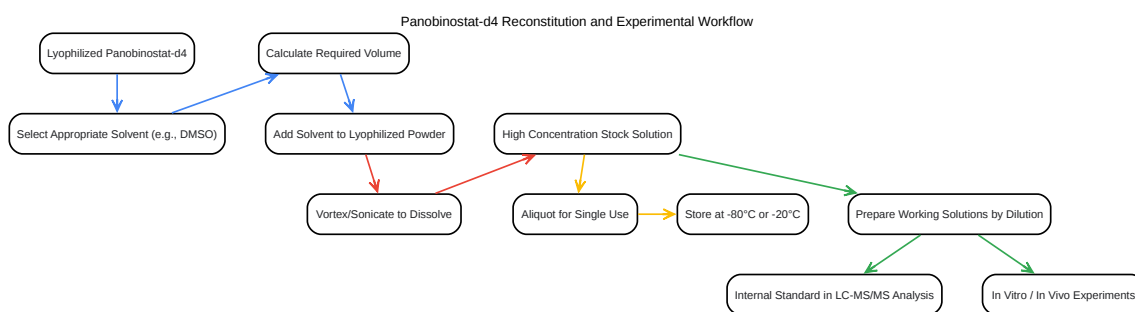
Proper storage is crucial to maintain the integrity of **Panobinostat-d4** solutions.

- Lyophilized Powder: Store at -20°C for up to two years.[\[5\]](#)
- Stock Solutions in Organic Solvents:
 - Store at -80°C for up to 6 months.[\[4\]](#)
 - Store at -20°C for up to 1 month.[\[4\]](#)
- Aqueous Solutions: It is not recommended to store aqueous solutions for more than one day.
[\[5\]](#)

Panobinostat has been shown to be unstable in mouse plasma and tissue matrices due to enzymatic degradation, while it is stable in human plasma.[\[6\]](#)[\[7\]](#) This is an important consideration for in vitro and in vivo studies.

Experimental Workflow

The following diagram illustrates a typical workflow for the reconstitution and use of **Panobinostat-d4** in a research setting.

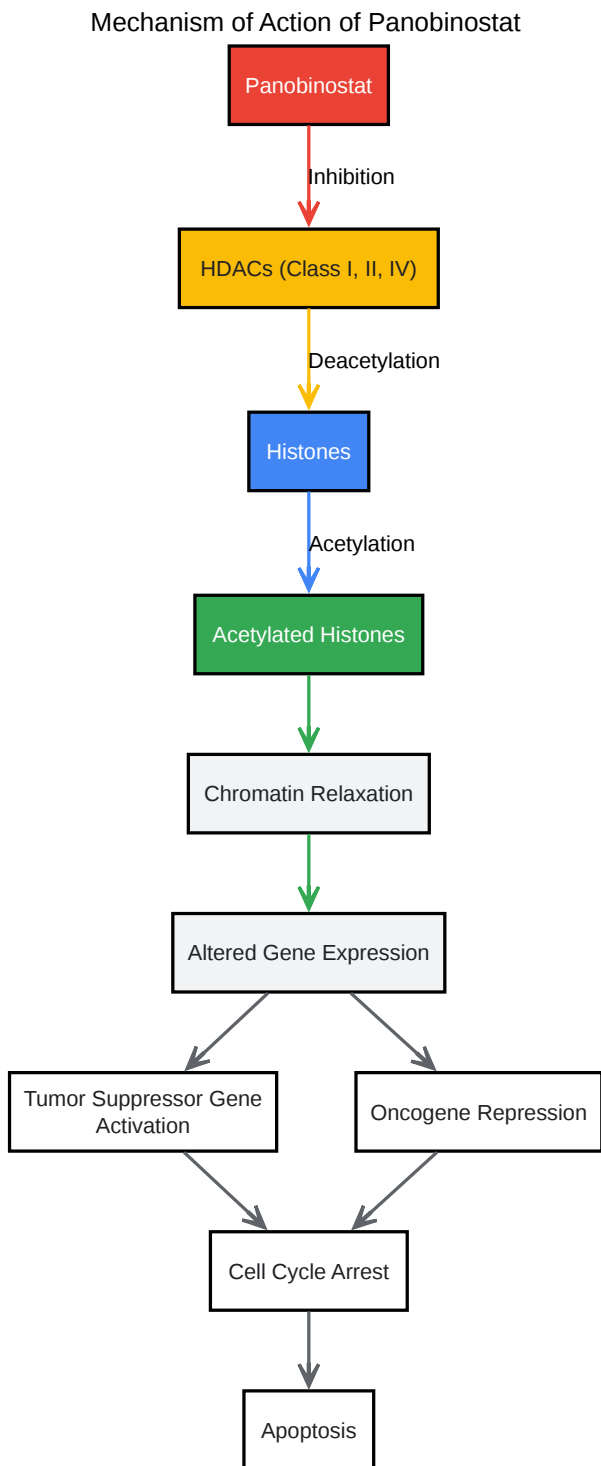


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Caption: Workflow for **Panobinostat-d4** reconstitution and use.

Signaling Pathway Inhibition

Panobinostat is a pan-HDAC inhibitor, affecting multiple signaling pathways involved in cell cycle regulation and apoptosis.



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Caption: Panobinostat inhibits HDACs, leading to apoptosis.

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